

Health and Safety Profile of 2,5,6-Trimethylbenzoxazole: A Technical Guide

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Compound of Interest

Compound Name: 2,5,6-Trimethylbenzoxazole

Cat. No.: B090905

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety information for **2,5,6-trimethylbenzoxazole** (CAS RN: 19219-98-8). The information is compiled from various safety data sheets and regulatory guidelines to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **2,5,6-trimethylbenzoxazole** is presented in the table below. This data is essential for understanding the substance's behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₁₀ H ₁₁ NO
Molecular Weight	161.20 g/mol [1][2][3]
Appearance	White to light yellow to light orange powder to crystal[2][4]
Melting Point	92.0 to 95.0 °C[4]
Purity	>98.0% (HPLC)[2]
CAS Registry Number	19219-98-8[1][2][3]
IUPAC Name	2,5,6-trimethyl-1,3-benzoxazole[1]

Toxicological Information and Hazard Classification

2,5,6-Trimethylbenzoxazole is classified as harmful if swallowed and causes skin and serious eye irritation.[1][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard information:

Hazard Class	GHS Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity (Oral)	Category 4	Warning	H302: Harmful if swallowed[1]	
Skin Irritation	Category 2	Warning	H315: Causes skin irritation[4]	
Eye Irritation	Category 2A	Warning	H319: Causes serious eye irritation[4]	

Quantitative toxicological data such as LD50 (oral, dermal) and LC50 (inhalation) for **2,5,6-trimethylbenzoxazole** are not readily available in the public domain. The hazard classification is based on aggregated data from suppliers and regulatory bodies.

Experimental Protocols for Hazard Assessment

The toxicological profile of a chemical like **2,5,6-trimethylbenzoxazole** is typically determined through standardized experimental protocols. The following are summaries of widely accepted OECD (Organisation for Economic Co-operation and Development) guidelines for assessing acute oral toxicity, skin irritation, and eye irritation.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Guideline 425)

This method is a sequential test that uses a minimum number of animals to estimate the LD50.

- **Animal Model:** Typically, a single rodent (e.g., female rat) is used for each dose level.
- **Dosing:** A starting dose, usually below the estimated LD50, is administered orally.
- **Observation:** The animal is observed for signs of toxicity and mortality over a period of up to 14 days.
- **Sequential Dosing:**
 - If the animal survives, the next animal is given a higher dose.
 - If the animal dies, the next animal is given a lower dose.
- **Endpoint:** The test is concluded when a sufficient number of dose reversals have occurred to allow for the calculation of the LD50 with a specified confidence interval.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RHE) Test Method (OECD Guideline 439)

This in vitro method assesses the potential of a substance to cause skin irritation.

- **Test System:** A three-dimensional reconstructed human epidermis model that mimics the biochemical and physiological properties of the upper parts of the human skin.
- **Application:** A small amount of the test substance is applied topically to the surface of the skin tissue model.

- Incubation: The treated tissue is incubated for a defined period (e.g., 15-60 minutes).
- Viability Assessment: After exposure, the tissue is rinsed, and cell viability is measured using a colorimetric assay (e.g., MTT assay). The viability of the treated tissue is compared to a negative control.
- Classification: A substance is identified as a skin irritant if the tissue viability is reduced below a certain threshold (typically $\leq 50\%$).

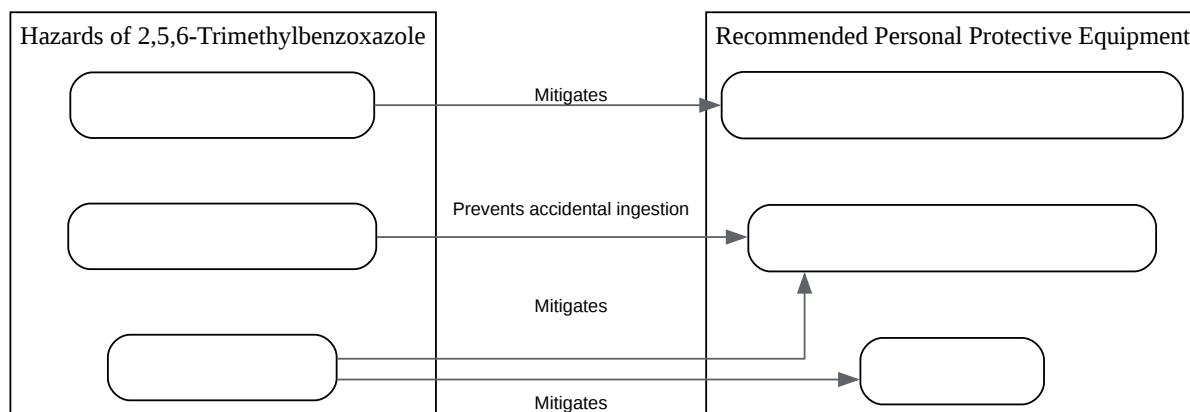
In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD Guideline 492)

This in vitro test is used to identify chemicals that can cause serious eye damage or irritation.

- Test System: A reconstructed human cornea-like epithelium model.
- Exposure: The test substance is applied to the surface of the corneal tissue model for a specific duration.
- Post-Exposure Incubation: The tissue is rinsed and incubated to allow for the expression of cytotoxic effects.
- Viability Measurement: Cell viability is determined using a quantitative method like the MTT assay.
- Hazard Identification: A chemical is classified as an eye irritant if the tissue viability falls below a predefined cutoff value (e.g., $\leq 60\%$).

Safe Handling and Emergency Procedures Personal Protective Equipment (PPE)

The following diagram illustrates the recommended PPE for handling **2,5,6-trimethylbenzoxazole** based on its hazard profile.



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Caption: Recommended PPE for handling **2,5,6-trimethylbenzoxazole**.

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Fire-Fighting Measures

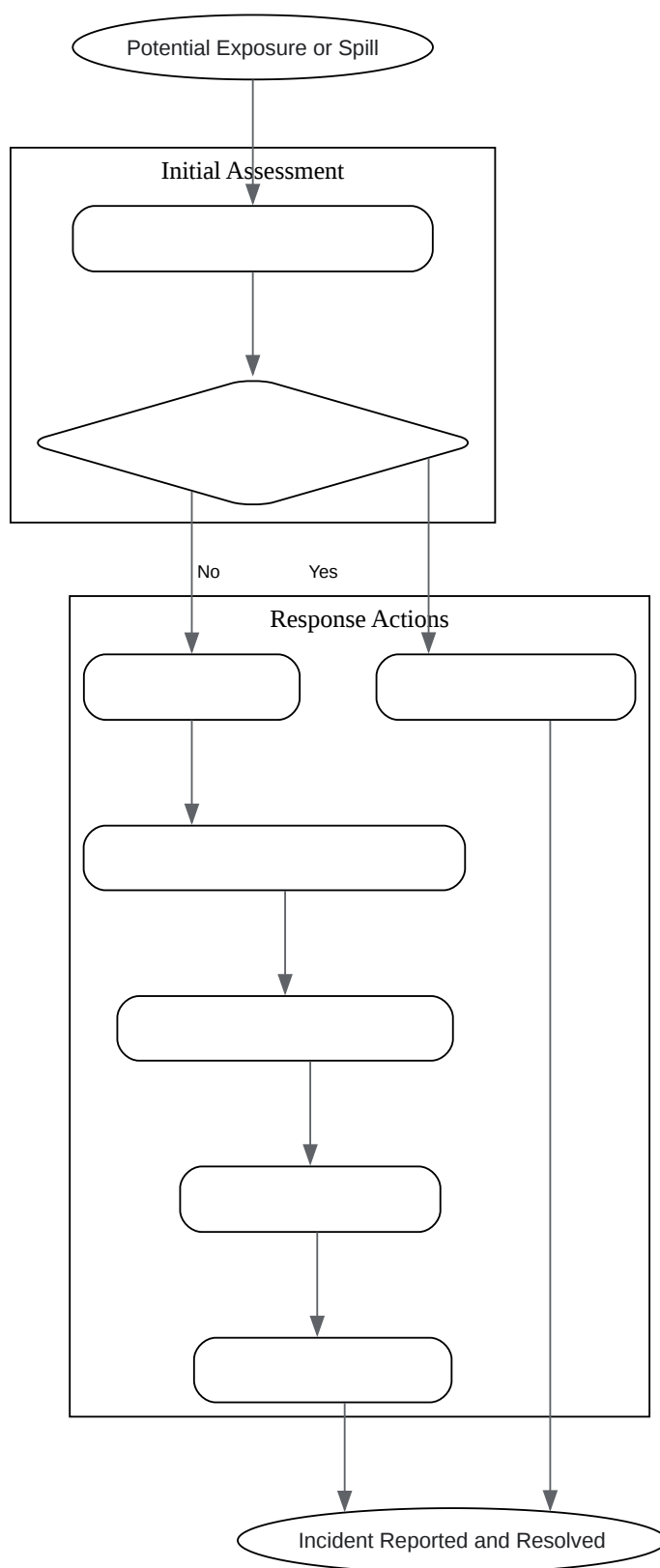
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Emits toxic fumes under fire conditions.
- Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Handling and Storage

- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- Storage: Keep container tightly closed in a dry and well-ventilated place. Store in a cool place.

Hazard Response Workflow

The following diagram outlines a logical workflow for responding to a potential exposure or spill involving **2,5,6-trimethylbenzoxazole**.



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Caption: A workflow for responding to incidents involving **2,5,6-trimethylbenzoxazole**.

This guide is intended to provide essential health and safety information for trained professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information before handling **2,5,6-trimethylbenzoxazole**.

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